

Section 1: Physicochemical Profile and Hazard Identification

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Compound of Interest

Compound Name: *Boc-D-Dap(Fmoc)-OH*

CAS No.: *131570-56-4*

Cat. No.: *B557131*

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Boc-D-Dap(Fmoc)-OH is a white to off-white solid organic compound.^[1] While it is a stable substance under recommended storage conditions, a comprehensive risk assessment must consider its physical form and the nature of the reagents it is used with.

1.1: Core Compound Properties

A clear understanding of the fundamental properties of **Boc-D-Dap(Fmoc)-OH** is the first step in a thorough safety assessment. These details are essential for proper storage, handling, and in the event of an emergency.

Property	Value	Source
CAS Number	131570-56-4 / 122235-70-5	[1][2][3]
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₆	[2][4]
Molecular Weight	426.46 g/mol	[2]
Physical Form	Solid, powder/crystals	[1][2]
Storage Temperature	2-8°C or -20°C, sealed in dry, dark conditions	[1][5]

Note: The CAS number 122235-70-5 is often associated with the L-isomer, but is sometimes used interchangeably in supplier listings. The CAS number 131570-56-4 is specific to the D-isomer.

1.2: Hazard Profile

While a comprehensive, officially harmonized GHS classification for **Boc-D-Dap(Fmoc)-OH** is not consistently available across all suppliers, a conservative approach based on its chemical nature and data from analogous compounds is warranted. The primary risks are associated with its physical form as a powder and the hazardous reagents required for its use in synthesis.

- As a Solid: Fine chemical powders pose an inhalation risk and can cause mechanical irritation to the eyes and skin.[6][7]
- Associated Reagent Hazards: The true risk profile emerges when considering the reagents used for deprotection.
 - Trifluoroacetic Acid (TFA): Used for Boc group removal, TFA is a strong, corrosive acid that can cause severe skin burns and eye damage, and is harmful if inhaled.[8][9]
 - Piperidine: Commonly used for Fmoc group removal, piperidine is a flammable, toxic, and corrosive base that can cause burns and is harmful if inhaled or absorbed through the skin.[8][10]
 - Solvents (DMF, DCM): N,N-Dimethylformamide (DMF) and Dichloromethane (DCM) are common solvents used in peptide synthesis that carry their own health risks, including

toxicity and carcinogenicity.[8]

Some suppliers have issued hazard and precautionary statements for the compound itself, which should be considered the minimum standard for handling.

Hazard Statements (Example)	Precautionary Statements (Example)
H302: Harmful if swallowed.	P261: Avoid breathing dust.
H315: Causes skin irritation.	P280: Wear protective gloves/eye protection/face protection.
H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H332: Harmful if inhaled.	
H335: May cause respiratory irritation.	

(Source: Synthesized from supplier safety information[11])

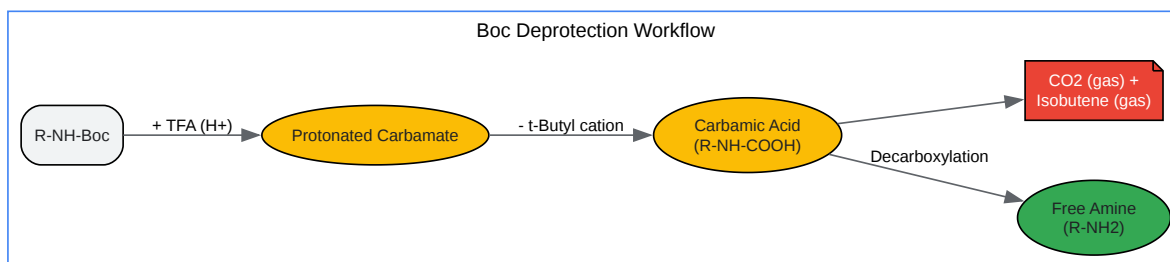
Section 2: The Chemistry of Orthogonal Deprotection - A Safety Causality Perspective

The synthetic utility of **Boc-D-Dap(Fmoc)-OH** lies in its orthogonal protecting groups. The $N\alpha$ -Boc group is acid-labile, while the $N\beta$ -Fmoc group is base-labile.[12][13] This orthogonality allows for selective deprotection and modification, but it is this very chemistry that dictates the primary hazards of the workflow.

2.1: Boc Group Deprotection Mechanism

The Boc group is removed under strong acidic conditions, typically using Trifluoroacetic Acid (TFA).[9][14] The mechanism involves protonation of the carbonyl oxygen, followed by the loss of a stable tert-butyl cation to form a carbamic acid, which then readily decarboxylates to release the free amine and carbon dioxide gas.[15][16]

Causality Insight: The use of a strong, corrosive acid (TFA) is non-negotiable for this step. Furthermore, the reaction generates gaseous byproducts (isobutene and CO₂).^{[12][15]} This mandates that the procedure must be performed in a well-ventilated area, such as a chemical fume hood, and never in a sealed vessel.^[15]



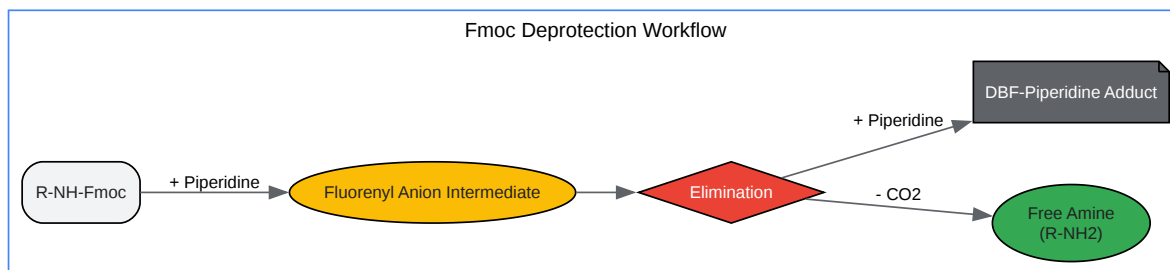
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Caption: Boc deprotection proceeds via an acid-catalyzed elimination.

2.2: Fmoc Group Deprotection Mechanism

The Fmoc group is stable to acid but is readily cleaved by a mild base, most commonly a solution of piperidine in DMF.^{[8][17]} The mechanism proceeds via a β -elimination pathway. The base abstracts the acidic proton on the fluorenyl ring system, leading to the elimination of dibenzofulvene (DBF) and the formation of a carbamate, which decarboxylates to yield the free amine.^{[8][10]}

Causality Insight: The piperidine not only acts as the base to initiate the reaction but also serves as a scavenger to trap the reactive dibenzofulvene byproduct, forming a stable adduct.^[8] This prevents DBF from participating in side reactions. The use of a toxic and corrosive base like piperidine necessitates handling within a fume hood with appropriate chemical-resistant gloves.



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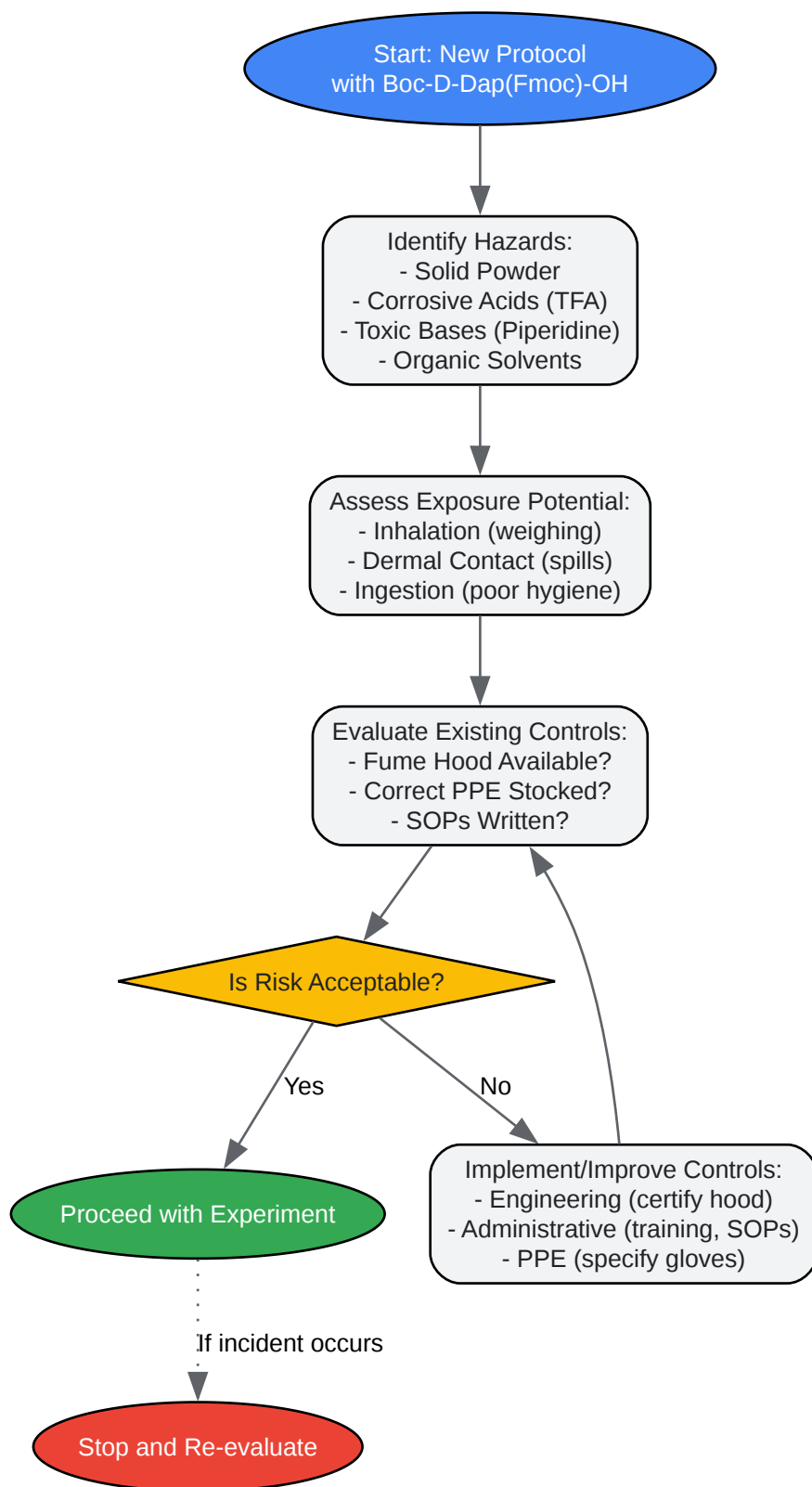
Caption: Fmoc deprotection is a base-mediated elimination process.

Section 3: Risk Assessment and Mitigation Strategy

A proactive approach to safety involves a structured risk assessment before any work begins. This process should be documented and reviewed periodically.

3.1: Risk Assessment Workflow

The following flowchart outlines a self-validating system for assessing risk at each stage of handling **Boc-D-Dap(Fmoc)-OH** and its associated reagents.



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Caption: A systematic workflow for risk assessment.

3.2: Hierarchy of Controls

Effective risk mitigation relies on a multi-layered approach, prioritizing the most effective controls.

Control Level	Mitigation Action for Boc-D-Dap(Fmoc)-OH Workflow	Rationale & Causality
Engineering	Chemical Fume Hood: All handling of the solid powder, preparation of TFA and piperidine solutions, and all deprotection and cleavage steps MUST be performed in a certified chemical fume hood. [7]	Physically isolates the researcher from hazardous vapors and dust, providing the highest level of protection from inhalation exposure.
Administrative	Standard Operating Procedures (SOPs): Develop and follow detailed, written SOPs for every step. Training: Ensure all personnel are trained on the specific hazards and procedures. Restricted Access: Limit access to storage and handling areas to authorized personnel. Hygiene: Prohibit eating, drinking, and applying cosmetics in the lab. Always wash hands thoroughly after handling. [18]	Ensures procedural consistency and that all personnel have the requisite knowledge to work safely. Prevents accidental ingestion. [18]
Personal Protective Equipment (PPE)	Eye Protection: Chemical safety goggles with side shields are mandatory. [2] [7] Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. For prolonged work with TFA or piperidine, consider heavier-duty gloves or double-gloving. Inspect gloves before use. [7] [19] Body Protection: A lab coat must be	PPE is the last line of defense. It protects against accidental splashes and contact. The choice of glove material must be compatible with the chemicals being handled.

worn and fully fastened.

Closed-toe shoes are required.

[19] Respiratory Protection: A

NIOSH-approved respirator

may be required if dust

generation is significant and

cannot be controlled by a fume

hood.[20]

Section 4: Standard Operating Procedures (SOPs)

The following protocols are designed to be self-validating systems for the safe handling of **Boc-D-Dap(Fmoc)-OH**.

SOP 4.1: Receipt, Storage, and General Handling

- Receipt: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the container in a designated, well-ventilated, cold (2-8°C or -20°C as per supplier), and dry location, away from acids, bases, and oxidizing agents.[1][5] Ensure the container is tightly sealed.
- Transport: When moving the compound within the lab, use a secondary container to mitigate spill risks.[19]

SOP 4.2: Weighing and Solution Preparation

- Preparation: Don all required PPE (lab coat, goggles, gloves). Ensure the chemical fume hood is on and operating correctly.
- Weighing: Perform all weighing of the solid powder inside the fume hood to contain any dust. [7] Use anti-static weighing techniques if necessary.[7]
- Dissolution: Add the solvent to the solid slowly. Never add solid to a vortexing solvent, as this can increase aerosolization.
- Labeling: Immediately label the prepared solution with the compound name, concentration, solvent, date, and your initials.[19]

SOP 4.3: Handling Deprotection Reagents

This protocol addresses the handling of the most hazardous associated chemicals.

- TFA (for Boc Deprotection):
 - Work exclusively in a chemical fume hood.
 - When preparing a diluted TFA solution (e.g., in DCM), always add acid to the solvent slowly, never the other way around, to control the exothermic reaction.
 - Ensure a neutralizing agent for acid spills (e.g., sodium bicarbonate) is readily available.
- Piperidine (for Fmoc Deprotection):
 - Work exclusively in a chemical fume hood.
 - Piperidine is flammable; ensure no ignition sources are present.
 - Ensure an appropriate spill kit for flammable bases is available.

Section 5: Emergency Procedures

In the event of an exposure or spill, immediate and correct action is critical.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. For TFA or piperidine burns, seek immediate medical attention.[7]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[7]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Spill:
 - Small Spill (Solid): Gently sweep up the material, avoiding dust generation, and place it in a labeled hazardous waste container.

- Liquid Spill (TFA/Piperidine/Solvent): Alert others in the area. Use an appropriate spill kit to absorb the material. Work from the outside of the spill inward. All cleanup materials must be disposed of as hazardous waste.

Section 6: Waste Management and Disposal

Proper waste disposal is a critical component of laboratory safety and environmental responsibility. All waste generated from procedures involving **Boc-D-Dap(Fmoc)-OH** must be treated as hazardous chemical waste.[20]

- Solid Waste:
 - Unused Compound: Dispose of in a clearly labeled hazardous solid waste container.
 - Contaminated Labware: Disposable items (pipette tips, gloves, weighing paper) that have contacted the chemical must be placed in the solid hazardous waste container.[20]
- Liquid Waste:
 - Segregation: Do not mix incompatible waste streams.[19] Maintain separate, clearly labeled waste containers for:
 - Acidic Waste (Halogenated): e.g., TFA/DCM solutions from Boc deprotection.
 - Basic Waste (Non-Halogenated): e.g., Piperidine/DMF solutions from Fmoc deprotection.
 - Disposal: Never pour chemical waste down the drain.[18][20] All liquid waste must be collected and disposed of through your institution's Environmental Health and Safety (EHS) department.

Section 7: Conclusion

The safe and effective use of **Boc-D-Dap(Fmoc)-OH** is not merely a matter of following rules, but of understanding the chemical principles that dictate the necessary precautions. The true hazards lie not with the stable solid itself, but in the potent reagents required to unlock its synthetic potential. By adopting a risk-based mindset, understanding the causality behind each

safety measure, and adhering to robust protocols, researchers can confidently and safely leverage this powerful tool in the advancement of science.

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